

Physical properties of 2-Hydrazino-4-methylpyridine (melting point, boiling point)

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Compound of Interest

Compound Name: **2-Hydrazino-4-methylpyridine**

Cat. No.: **B1357133**

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Technical Guide: Physical Properties of 2-Hydrazino-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **2-Hydrazino-4-methylpyridine**, specifically its melting and boiling points. The information contained herein is intended to support research and development activities by providing reliable physical data and outlining the standard methodologies for its determination.

Quantitative Physical Data

The physical properties of **2-Hydrazino-4-methylpyridine** are summarized in the table below. These values are critical for understanding the compound's physical state under various conditions, which is essential for handling, storage, and reaction setup.

| Physical Property | Value | Conditions |
|-------------------|----------|---------------|
| Melting Point | 74 °C | Not specified |
| Boiling Point | 88-89 °C | At 0.02 Torr |

Experimental Protocols

The determination of melting and boiling points is a fundamental aspect of characterizing a chemical compound. The following sections detail the standard experimental protocols for these measurements.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition typically occurs over a narrow temperature range. The presence of impurities generally lowers the melting point and broadens the melting range.

Principle: A small, finely powdered sample of the compound is heated slowly at a controlled rate. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Apparatus:

- Melting point apparatus (e.g., Meltemp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer

Procedure:

- A small amount of the dry, finely powdered **2-Hydrazino-4-methylpyridine** is packed into a capillary tube to a height of 2-3 mm.[\[1\]](#)
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.
- The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The boiling point is highly dependent on the surrounding pressure.

Principle: A small amount of the liquid is heated, and the temperature of the vapor in equilibrium with the boiling liquid is measured. For substances that decompose at their atmospheric boiling point, the determination is often carried out under reduced pressure.

Apparatus:

- Thiele tube or other micro boiling point apparatus[2]
- Small test tube or sample vial
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or oil bath)

Procedure (Thiele Tube Method):

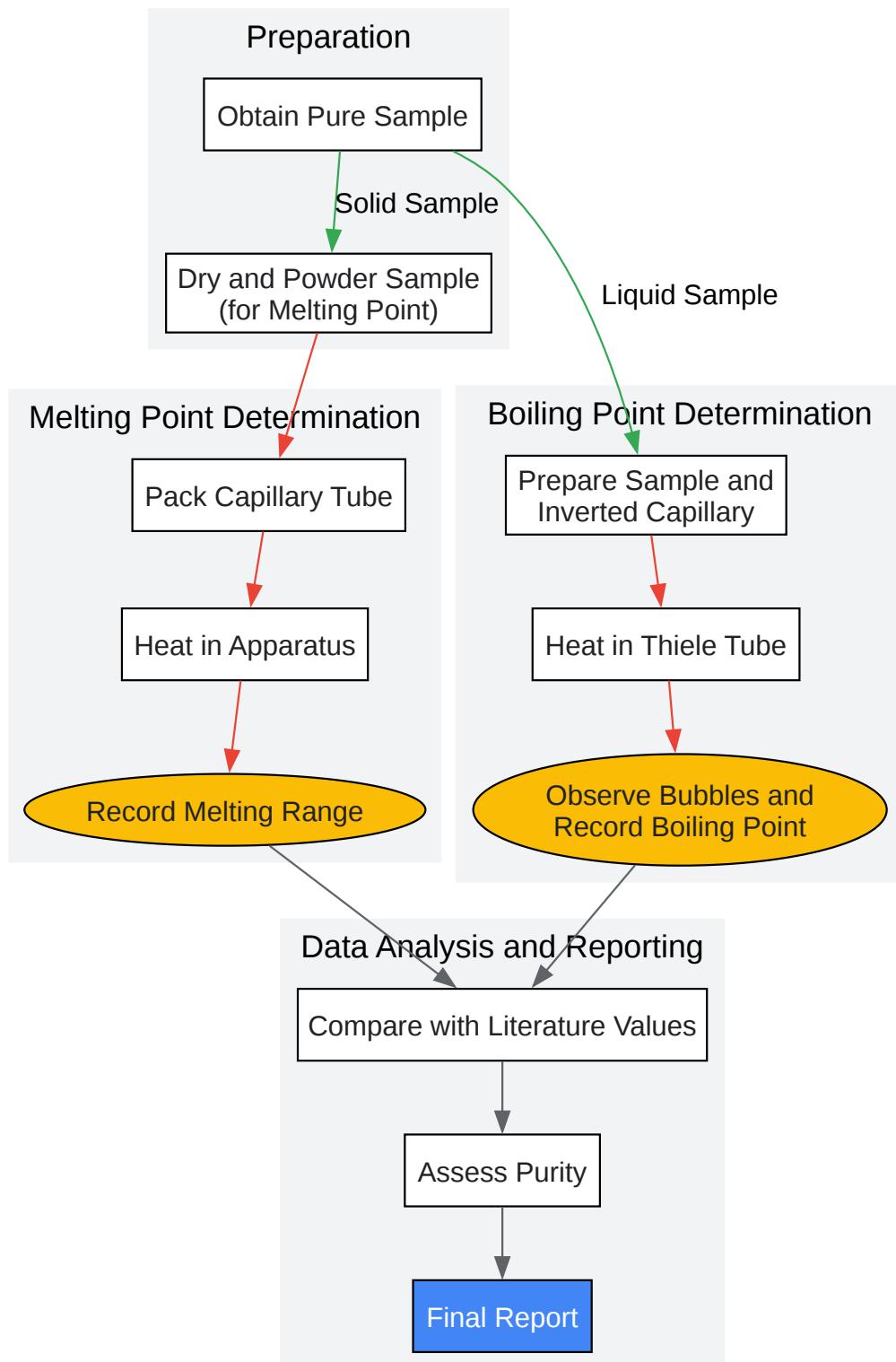
- A small volume of **2-Hydrazino-4-methylpyridine** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.[3]
- The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[2]
- The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a slow stream of bubbles.
- Heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool.

- The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point at the current atmospheric pressure.[3]

Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound.

Workflow for Physical Property Determination

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Workflow for Physical Property Determination.

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